

# Standard Operating Procedure: Disposal of Hydroxymethylenetanshiquinone

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## Compound of Interest

Compound Name: Hydroxymethylenetanshiquinone

Cat. No.: B1233200

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### 1.0 Purpose

This document provides a detailed, step-by-step procedure for the safe and compliant disposal of **Hydroxymethylenetanshiquinone**, a novel research chemical. Given the absence of a specific Safety Data Sheet (SDS) for this compound, it must be handled as a substance with unknown toxicity and potential hazards. This procedure is designed for researchers, scientists, and drug development professionals.

### 2.0 Scope

This SOP applies to all laboratory personnel who handle **Hydroxymethylenetanshiquinone** in solid form, in solution, and as residue on contaminated labware.

### 3.0 Responsibilities

- **Principal Investigator/Lab Supervisor:** Responsible for ensuring all personnel are trained on this SOP and have access to necessary personal protective equipment (PPE).
- **Laboratory Personnel:** Responsible for following this SOP, properly labeling all waste, and contacting the institution's Environmental Health & Safety (EHS) department for waste pickup.
- **Environmental Health & Safety (EHS):** Responsible for the final collection, transportation, and disposal of the hazardous waste in accordance with all federal, state, and local

regulations.

#### 4.0 Immediate Safety and Handling Precautions

Before any disposal activities, it is critical to handle **Hydroxymethylenetanshiquinone** with the utmost care.

- Personal Protective Equipment (PPE): A standard ensemble of a lab coat, chemical-resistant gloves (nitrile or neoprene), and safety glasses with side shields is mandatory. For procedures with a risk of aerosolization, a face shield is also required.[1]
- Containment: All handling of the solid compound or its solutions must be conducted in a well-ventilated area or a certified chemical fume hood to minimize inhalation exposure.[1][2]
- Assume Hazard: In the absence of specific hazard data, treat **Hydroxymethylenetanshiquinone** as a hazardous substance.[3]

#### 5.0 Experimental Protocols: Disposal Procedures

The proper disposal method for **Hydroxymethylenetanshiquinone** depends on its physical state.

##### 5.1 Disposal of Solid **Hydroxymethylenetanshiquinone**

- Waste Classification: Unused or contaminated solid **Hydroxymethylenetanshiquinone** must be treated as chemical waste.[2]
- Container Selection: Place the solid waste into a dedicated, sealable, and compatible container. High-density polyethylene (HDPE) or glass containers are generally suitable.[2]
- Labeling: Immediately affix a "Hazardous Waste" label to the container. The label must include the full chemical name "**Hydroxymethylenetanshiquinone**," the approximate quantity, and the date.[2][3]
- Storage: Store the waste container in a designated satellite accumulation area within the laboratory. This area should be under the control of laboratory personnel.[3] The container must be kept closed except when adding waste.[3]

- Pickup: Once the container is full or ready for disposal, contact your institution's EHS department to arrange for collection.[\[1\]](#)[\[3\]](#)

## 5.2 Disposal of **Hydroxymethylenetanshiquinone** in Solution

Tanshinones are generally lipophilic, suggesting solubility in organic solvents.[\[4\]](#)

- Waste Classification: Solutions of **Hydroxymethylenetanshiquinone** should be disposed of as organic solvent waste. Do not mix with aqueous or other incompatible waste streams.[\[2\]](#)[\[3\]](#)
- Container Selection: Use a solvent-compatible waste container, typically glass or an appropriate plastic carboy.
- Labeling: Label the container with "Hazardous Waste" and list all chemical constituents, including the solvent(s) and "**Hydroxymethylenetanshiquinone**," with their approximate concentrations or volumes.[\[2\]](#)
- Storage: Store the sealed container in the designated satellite accumulation area, within secondary containment to prevent spills.[\[1\]](#)[\[3\]](#)
- Pickup: Arrange for collection through your institution's hazardous waste management program when the container is full.[\[2\]](#)

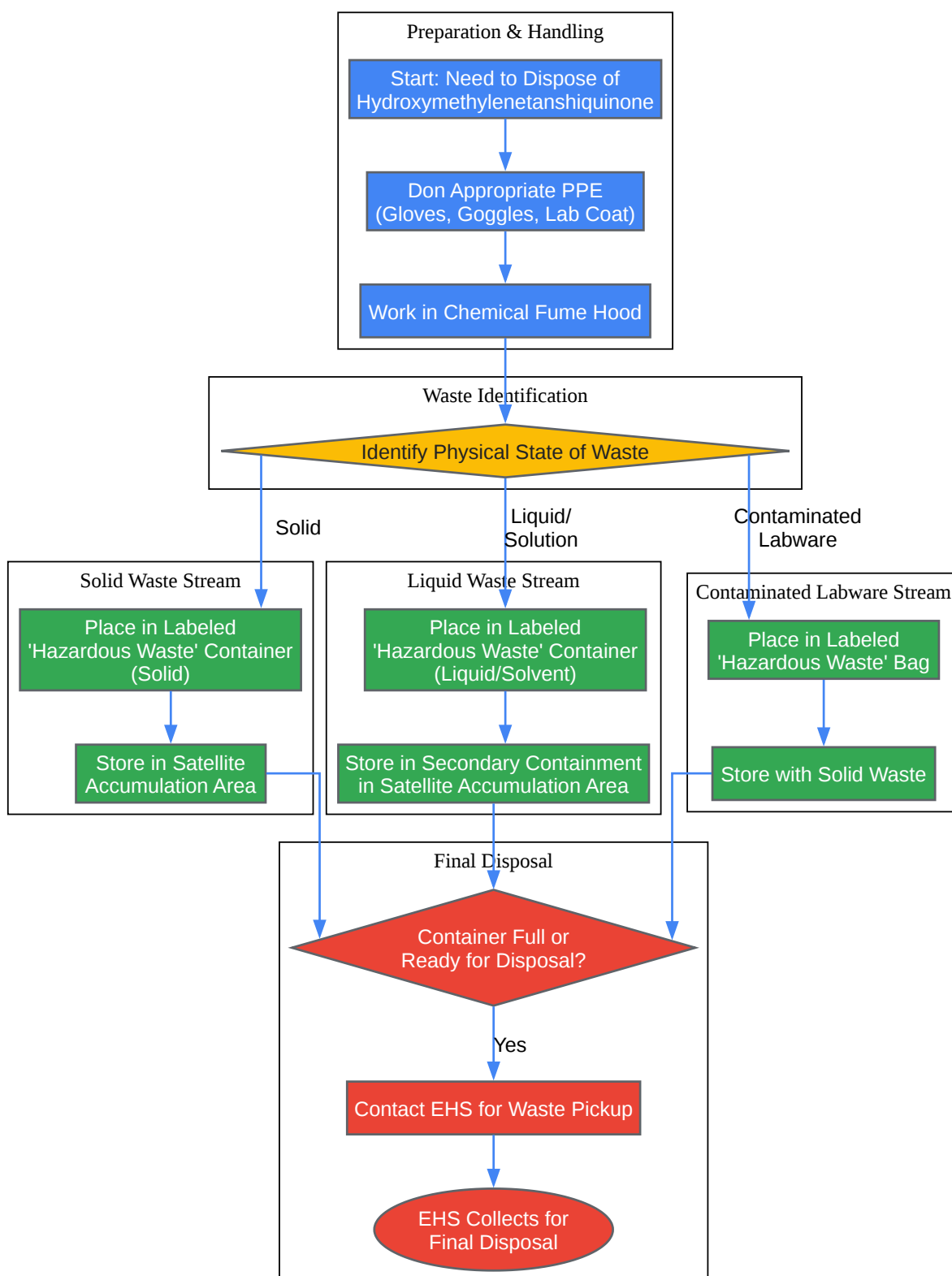
## 5.3 Disposal of Contaminated Labware

- Solid Waste: Items such as gloves, absorbent paper, and pipette tips contaminated with **Hydroxymethylenetanshiquinone** should be collected in a separate, clearly labeled hazardous waste bag or container.[\[2\]](#)
- Glassware: Reusable glassware can be decontaminated by triple rinsing with a suitable solvent in which the compound is soluble. The resulting solvent rinsate must be collected and disposed of as hazardous chemical waste, as described in section 5.2.[\[1\]](#)[\[5\]](#) After thorough cleaning, the glassware can be reused.[\[2\]](#)

## 6.0 Data Presentation

Characteristic	Guideline	Rationale
Waste Classification	Treat as Hazardous Waste	In the absence of specific SDS, assume high hazard potential. <a href="#">[3]</a>
Physical State	Solid, Liquid (Solution)	Segregate waste streams by physical form to prevent reactions. <a href="#">[3]</a>
Container Material	Glass or HDPE for solids; Solvent-compatible for liquids	Ensures chemical compatibility and prevents container degradation. <a href="#">[2]</a> <a href="#">[3]</a>
Labeling Requirement	"Hazardous Waste," full chemical name, constituents, date	Complies with regulations and ensures safe handling by EHS. <a href="#">[2]</a> <a href="#">[5]</a>
Storage Location	Designated Satellite Accumulation Area with Secondary Containment	Safe, controlled storage at the point of generation. <a href="#">[1]</a> <a href="#">[3]</a>
Final Disposal	Via Institutional EHS / Licensed Hazardous Waste Contractor	Ensures regulatory compliance and environmental protection. <a href="#">[3]</a>

## 7.0 Mandatory Visualization



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